

Isoconazole nitrate ¹H NMR spectral data

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Compound Focus: Isoconazole Nitrate

CAS No.: 24168-96-5

Cat. No.: S530887

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Isoconazole Nitrate: Key Identifiers

Property	Description
IUPAC Name	Information not available in search results
CAS Registry Number	24168-96-5 [1] [2]
Molecular Formula	C ₁₈ H ₁₅ Cl ₄ N ₃ O ₄ (as the nitrate salt) [1] [2]
Molecular Weight	479.14 g/mol [1] [2]
Chemical Structure	An imidazole derivative connected to a core containing multiple chlorine atoms and a nitrate group. [3]

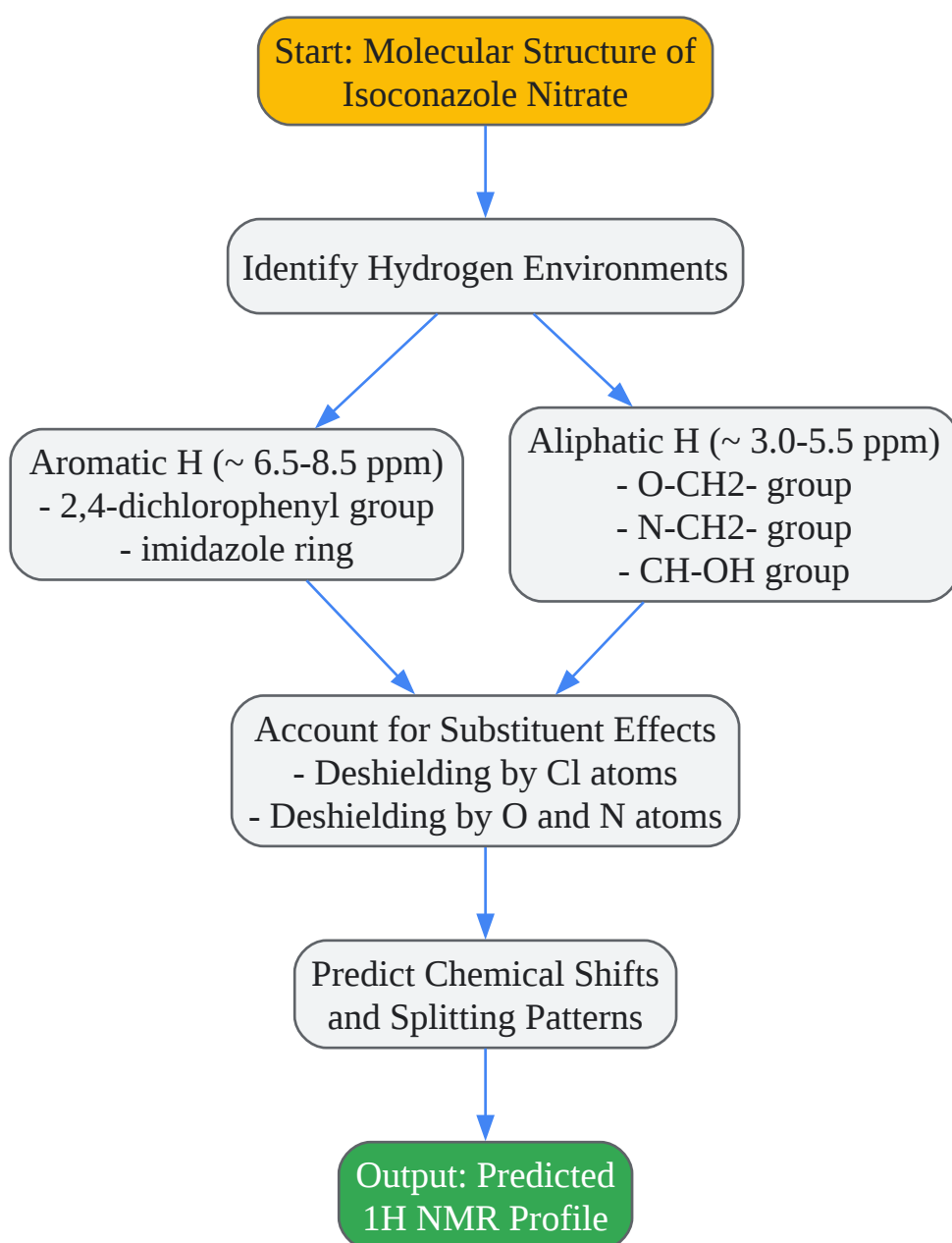
How to Locate the Spectral Data

Since the explicit spectral values are not in the current results, here are practical steps you can take to acquire the full ¹H NMR data:

- **Consult Specialized NMR Databases:** The most efficient approach is to use commercial spectral databases. The mention of a spectrum on a chemical supplier's site suggests it is available in such

collections [1].

- **Review Experimental Sections in Related Studies:** The methodology from a recent study on **Isoconazole Nitrate** inclusion complexes confirms that **¹H-NMR** is a standard technique for its characterization [4]. Examining the experimental sections of similar, detailed pharmaceutical or analytical chemistry papers may provide full spectral parameters.
- **Analyze the Structure for Prediction:** As a foundational practice, you can analyze the molecular structure to predict the NMR profile. The following diagram outlines the logical workflow for this theoretical analysis, which is a standard approach for researchers when empirical data is not immediately at hand.



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Workflow for predicting the ^1H NMR spectrum of **Isoconazole Nitrate** through structural analysis.

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References

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2. Isoconazole nitrate | Fungal inhibitor | Mechanism [selleckchem.com]
3. CN102399192A - Method for preparing isoconazole nitrate [patents.google.com]
4. Enhancing the Solubility of Isoconazole Nitrate Using ... [mdpi.com]

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